

Introduction: The Emergence of a Versatile Synthetic Building Block

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Compound of Interest

Compound Name: Cyclohexylhydrazine

Cat. No.: B1595531

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Cyclohexylhydrazine (C₆H₁₄N₂) is an organic compound featuring a hydrazine functional group attached to a cyclohexane ring.[1] It typically appears as a colorless to pale yellow liquid with a distinct amine-like odor.[1] While not a household name, this molecule serves as a crucial intermediate in the synthesis of a wide array of more complex chemical structures. Its significance is particularly pronounced in the realms of pharmaceutical and agrochemical development, where it functions as a versatile building block for creating novel, biologically active compounds.[1][2] This guide provides a comprehensive overview of the discovery, synthesis, and key applications of **cyclohexylhydrazine**, tailored for researchers, scientists, and professionals in drug development.

Historical Context: The Legacy of Hydrazine Chemistry

The story of **cyclohexylhydrazine** is intrinsically linked to the broader history of hydrazine chemistry, which began in the late 19th century. Although specific documentation pinpointing the exact first synthesis of **cyclohexylhydrazine** is scarce in publicly available literature, its development can be seen as a logical extension of the foundational work on hydrazine derivatives. The initial synthesis of hydrazine itself is often attributed to the German chemist Theodor Curtius in 1889. This discovery opened up a new frontier in organic chemistry, and the reactivity of the hydrazine moiety (-NHNH₂) quickly became a subject of intense study.[3]

Early pioneers in this field laid the groundwork for the synthesis of various substituted hydrazines. The reactivity of the hydrazine group, being a potent nucleophile and a precursor to

various nitrogen-containing heterocycles, made its derivatives attractive targets for synthesis. [3] **Cyclohexylhydrazine**, with its combination of a reactive hydrazine group and a lipophilic cyclohexyl ring, would have been a natural compound of interest for chemists exploring the structure-activity relationships of new molecules. Its utility lies in its ability to participate in a variety of chemical transformations, including condensation reactions to form hydrazones and as a key component in the synthesis of heterocyclic compounds like pyrazoles and pyridazinones.[2][4][5]

Physicochemical Properties of Cyclohexylhydrazine

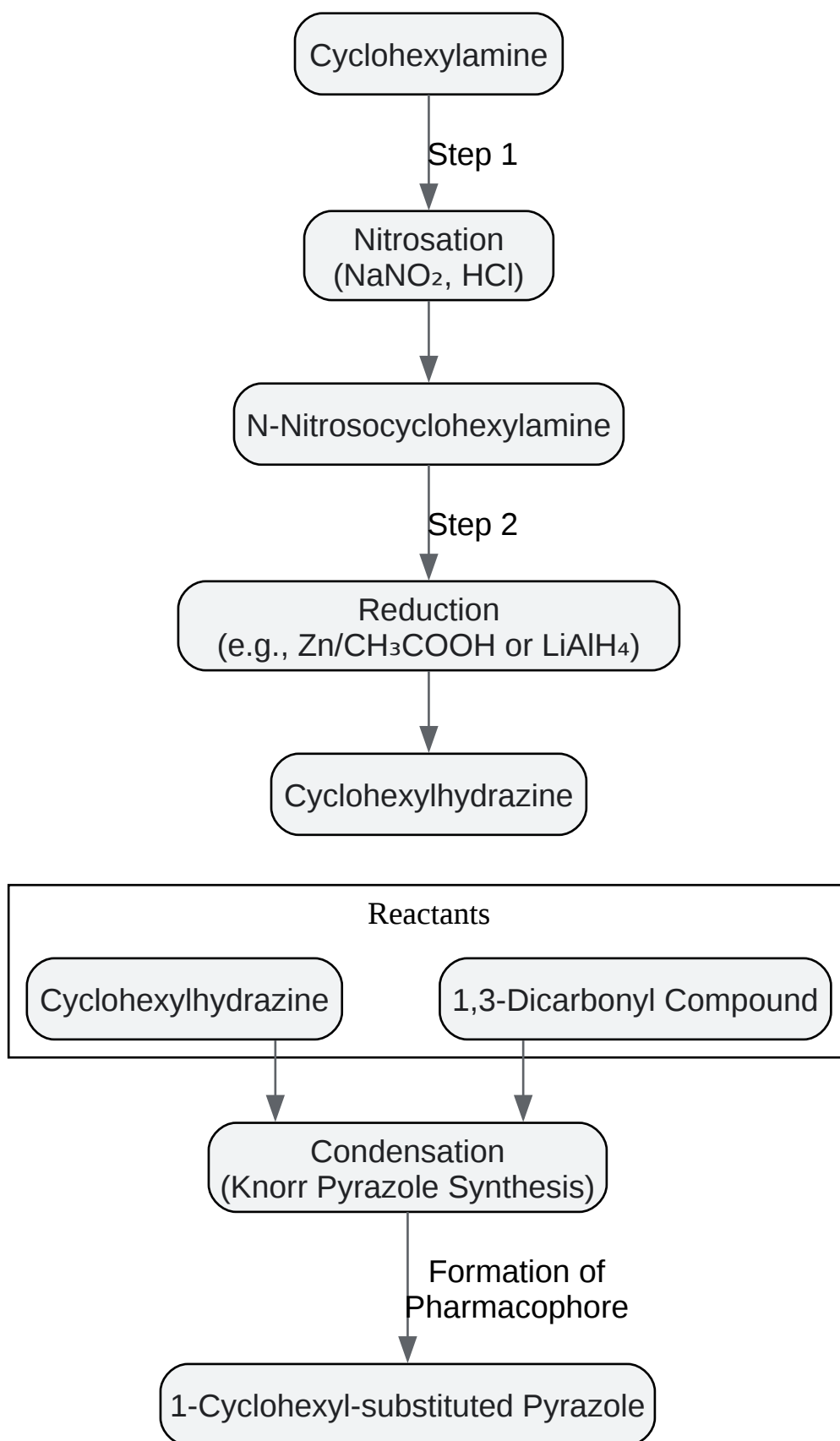
A clear understanding of a compound's physical and chemical properties is paramount for its effective use in synthesis. **Cyclohexylhydrazine** is typically handled as its hydrochloride salt ($C_6H_{11}NHNH_2 \cdot HCl$) to improve stability and ease of handling, as the free base can be more reactive and susceptible to oxidation.[2][5] The hydrochloride is a white to off-white crystalline powder.[2][5]

Property	Value	Source
Molecular Formula	$C_6H_{14}N_2$	[1]
Molecular Weight	114.19 g/mol	[1]
CAS Number	6498-34-6	[1]
Appearance	Colorless to pale yellow liquid	[1]
Solubility	Soluble in organic solvents, limited solubility in water	[1]
Molecular Formula (HCl salt)	$C_6H_{15}ClN_2$	[6]
Molecular Weight (HCl salt)	150.65 g/mol	[6]
CAS Number (HCl salt)	24214-73-1	[2][6]
Melting Point (HCl salt)	110-114 °C	[5]

Synthesis of Cyclohexylhydrazine: A Laboratory-Scale Protocol

A common and reliable method for the synthesis of substituted hydrazines like **cyclohexylhydrazine** involves the reduction of an N-nitrosamine precursor. This multi-step process begins with a readily available starting material, cyclohexylamine.

Proposed Synthetic Workflow



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